

# Technical Guide: Properties of 4-Ethyl-1,3-dioxolan-2-one

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## Compound of Interest

Compound Name: 4-Ethyl-1,3-dioxolan-2-one

Cat. No.: B1220457

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

This document provides a concise technical summary of the core physicochemical properties of **4-Ethyl-1,3-dioxolan-2-one**, also known as 1,2-Butylene carbonate.<sup>[1][2][3]</sup> The primary focus is to present the molecular formula and molecular weight of this compound in a clear and accessible format for research and development purposes.

## Core Molecular Data

The fundamental molecular properties of **4-Ethyl-1,3-dioxolan-2-one** have been established and are summarized below. These values are critical for a variety of applications, including stoichiometry calculations, analytical characterization, and formulation development.

## Data Presentation

The molecular formula and weight are presented in the following table for easy reference.

Identifier	Value	Reference
Chemical Name	4-Ethyl-1,3-dioxolan-2-one	[1][2]
Synonym	1,2-Butylene carbonate	[1][2][3]
CAS Number	4437-85-8	[2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	[1][2]
Molecular Weight	116.12 g/mol	[1]

## Methodologies and Experimental Protocols

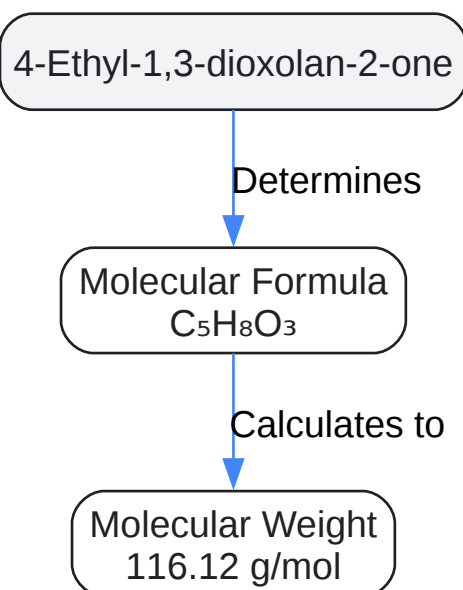
The determination of a compound's molecular formula and weight is a fundamental aspect of chemical characterization.

- Molecular Formula (C<sub>5</sub>H<sub>8</sub>O<sub>3</sub>):** The formula is derived from elemental analysis, a technique that determines the mass percentages of carbon, hydrogen, and oxygen in a pure sample. This empirical data is then used to calculate the simplest whole-number ratio of atoms. High-resolution mass spectrometry can further confirm the elemental composition by providing a highly accurate mass measurement.
- Molecular Weight (116.12 g/mol):** This value is calculated based on the molecular formula and the standard atomic weights of its constituent elements (Carbon: ~12.01 u, Hydrogen: ~1.008 u, Oxygen: ~16.00 u). The precise molecular weight can be experimentally verified using mass spectrometry, which measures the mass-to-charge ratio of ionized molecules.

Given that these are foundational and standardized chemical properties, detailed, novel experimental protocols are not applicable. The methods for their determination are well-established in the field of analytical chemistry.

## Logical Relationships and Visualization

For a simple chemical entity like **4-Ethyl-1,3-dioxolan-2-one**, there are no complex biological signaling pathways to diagram. However, the logical relationship between the compound's identity and its core properties can be visualized.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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## References

- 1. 1,2-Butylene carbonate - Wikipedia [en.wikipedia.org]
- 2. Butylene carbonate | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | CID 107282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (+/-)-4-Ethyl-1,3-dioxolan-2-one | 4437-85-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Technical Guide: Properties of 4-Ethyl-1,3-dioxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220457#4-ethyl-1-3-dioxolan-2-one-molecular-weight-and-formula]

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